

# Application Notes: Safe Handling and Storage of 2,2-Dichlorobutane

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## Compound of Interest

Compound Name: 2,2-Dichlorobutane

Cat. No.: B1583581

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## Introduction

**2,2-Dichlorobutane** (CAS No: 4279-22-5) is a chlorinated hydrocarbon used as a solvent and an intermediate in various organic synthesis processes.<sup>[1][2]</sup> Due to its chemical properties, it presents several hazards, including flammability and irritation.<sup>[3]</sup> Adherence to strict safety protocols is essential to minimize risks to laboratory personnel and the environment. These application notes provide detailed protocols for the safe handling, storage, and emergency management of **2,2-Dichlorobutane** for researchers, scientists, and drug development professionals.



## Physicochemical and Hazard Data

Proper safety procedures are predicated on a thorough understanding of the substance's properties and associated hazards.

**1.1 Physical and Chemical Properties** **2,2-Dichlorobutane** is a colorless to light yellow, clear liquid.<sup>[1]</sup> Its key quantitative properties are summarized below.

Property	Value	References
CAS Number	4279-22-5	[4]
Molecular Formula	C4H8Cl2	[3]
Molecular Weight	127.01 g/mol	[3]
Boiling Point	104 °C	[2]
Flash Point	27 °C (lit.)	[5]
Density	1.09 g/cm <sup>3</sup> (at 20/20 °C)	[2]
Solubility	Limited solubility in water; soluble in organic solvents.	[1]

1.2 GHS Hazard Identification **2,2-Dichlorobutane** is classified under the Globally Harmonized System (GHS) with the following hazards.[3]

Pictograms	Signal Word	Hazard Statements
 alt text  alt text	Warning	H226: Flammable liquid and vapor.[3][6] H315: Causes skin irritation.[3] H319: Causes serious eye irritation.[3] H335: May cause respiratory irritation.[3]

## Experimental Protocols: Handling and Storage

2.1 Protocol for Personal Protective Equipment (PPE) A risk assessment must be performed before handling **2,2-Dichlorobutane**. The following PPE is mandatory to minimize exposure.

Protection Type	Specification and Protocol
Eye/Face Protection	Wear chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[7][8] A face shield should be worn if there is a significant risk of splashing.[9]
Hand Protection	Wear chemical-resistant gloves (e.g., Nitrile or Neoprene).[10] Gloves must be inspected before use and disposed of after contamination in accordance with laboratory practices.[11]
Body Protection	Wear a chemical-resistant lab coat or apron.[10] Contaminated clothing should be removed immediately and washed before reuse.[11][12]
Respiratory Protection	All handling of 2,2-Dichlorobutane must be conducted in a certified chemical fume hood to ensure adequate ventilation.[7][13] If engineering controls are not sufficient, a NIOSH-approved respirator is required.[14]

**2.2 Protocol for General Handling** This protocol outlines the standard workflow for safely handling **2,2-Dichlorobutane** in a laboratory setting.

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Verify that an eyewash station and safety shower are accessible and unobstructed.[13]
  - Remove all potential ignition sources (e.g., open flames, hot plates, spark-producing equipment) from the work area.[12][15]
  - Assemble all necessary equipment and reagents.
  - Set up a designated waste container for halogenated organic waste.[16]

- Personal Protective Equipment (PPE):
  - Don all required PPE as specified in Protocol 2.1.
- Chemical Dispensing and Use:
  - Conduct all transfers and manipulations of **2,2-Dichlorobutane** inside the chemical fume hood.
  - Use explosion-proof equipment and non-sparking tools.[\[17\]](#)[\[18\]](#)
  - Ground and bond containers and receiving equipment during transfers to prevent static discharge.[\[17\]](#)[\[18\]](#)
  - Keep the container tightly closed when not in use.[\[6\]](#)[\[17\]](#)
  - Avoid breathing vapors.[\[17\]](#)
- Post-Experiment Cleanup:
  - Dispose of all **2,2-Dichlorobutane** waste and contaminated materials into the designated hazardous waste container.[\[17\]](#)
  - Decontaminate the work surface and any equipment used.
  - Remove PPE carefully to avoid self-contamination and dispose of or clean as appropriate.
  - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[17\]](#)



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Diagram 1: General workflow for safely handling **2,2-Dichlorobutane**.

2.3 Protocol for Safe Storage Proper storage is critical to maintaining the chemical's stability and preventing hazardous situations.

Parameter	Requirement
Temperature	Store in a cool, well-ventilated place.[17] A storage temperature of <15°C is recommended.[6]
Ventilation	Store in a designated flammables storage cabinet that is well-ventilated.[15][17]
Atmosphere	For long-term storage or to maintain high purity, store under an inert gas like Argon.[4]
Container	Keep container tightly closed and properly labeled.[6][17]
Incompatibilities	Segregate from strong oxidizing agents, strong bases, and certain metals.[7][17]

## Emergency Protocols

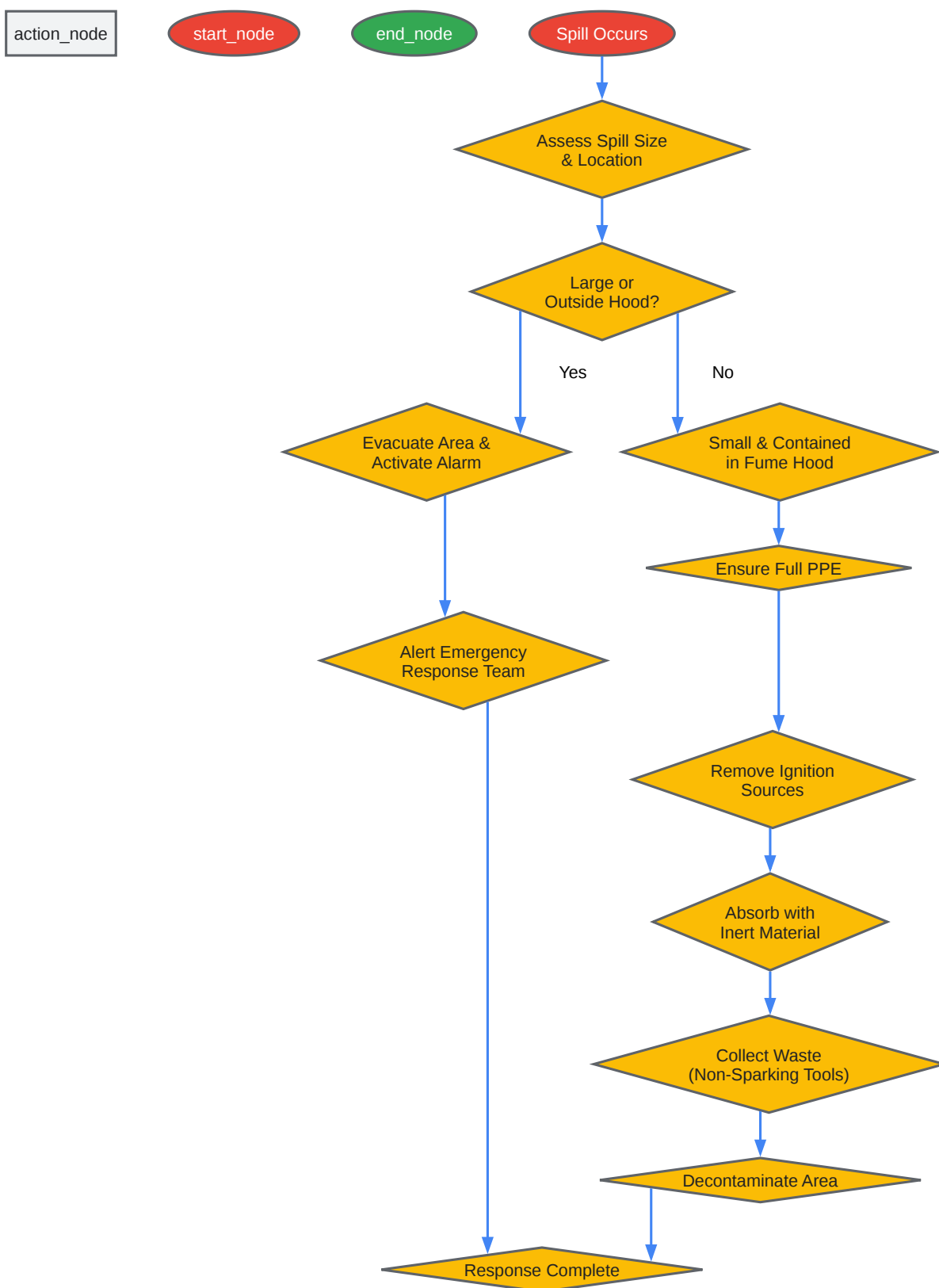
Immediate and appropriate action is crucial in the event of an emergency.

### 3.1 Protocol for First Aid

- Skin Contact: Immediately take off all contaminated clothing.[11] Rinse the affected skin area with plenty of water and soap for at least 15 minutes.[17][19] Seek medical attention if irritation persists.[19]
- Eye Contact: Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, also under the eyelids.[17][19] Remove contact lenses if present and easy to do.[11] Get immediate medical attention.[17][20]
- Inhalation: Move the person to fresh air and keep them at rest in a position comfortable for breathing.[17][19] If breathing is difficult or stops, provide artificial respiration.[7][13] Seek medical attention if symptoms occur.[7]
- Ingestion: Rinse mouth with water.[17] Do NOT induce vomiting.[8] Call a POISON CENTER or doctor for treatment advice if the person feels unwell.[17]

### 3.2 Protocol for Spill Response

- Assess the Situation: Determine the size and location of the spill.
- Small Spill (manageable by lab personnel):
  - Alert others in the immediate area.
  - Ensure all ignition sources are removed.[\[12\]](#)[\[13\]](#)
  - Wear appropriate PPE, including respiratory protection if not in a fume hood.
  - Contain the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).[\[8\]](#)[\[13\]](#)
  - Use non-sparking tools to collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[12\]](#)[\[13\]](#)
  - Clean the spill area with soap and water.
- Large Spill (unmanageable or outside of a fume hood):
  - Evacuate the laboratory immediately.
  - Alert your institution's emergency response team or safety officer.
  - Prevent entry into the affected area.
  - Provide responders with the Safety Data Sheet (SDS) for **2,2-Dichlorobutane**.



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Diagram 2: Logical workflow for responding to a **2,2-Dichlorobutane** spill.



### 3.3 Protocol for Fire-Fighting

- Suitable Extinguishing Media: Use dry sand, dry chemical, alcohol-resistant foam, or carbon dioxide (CO<sub>2</sub>).[\[11\]](#)[\[17\]](#) Water spray may be used to cool fire-exposed containers.[\[12\]](#)
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may be ineffective and spread the fire.[\[12\]](#)
- Specific Hazards: The substance is a flammable liquid.[\[3\]](#) Vapors are heavier than air and may travel to a source of ignition and flash back.[\[7\]](#)[\[12\]](#)[\[15\]](#) Containers may explode when heated.[\[7\]](#)[\[15\]](#)
- Protective Equipment: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective gear.[\[12\]](#)[\[20\]](#)

## Protocol for Waste Disposal

All waste containing **2,2-Dichlorobutane** is considered hazardous waste and must be disposed of according to institutional, local, and national regulations.[\[13\]](#)

- Collection:
  - Collect all waste (unused product, contaminated absorbents, and disposable PPE) in a compatible, properly sealed, and clearly labeled container.[\[16\]](#)
  - Label the container as "Hazardous Waste: Halogenated Organic Liquid" and include "**2,2-Dichlorobutane**".[\[16\]](#)
- Storage:
  - Store the waste container in a designated satellite accumulation area, away from incompatible materials.
- Disposal:
  - Arrange for pickup and disposal through your institution's environmental health and safety office.

- Do not dispose of **2,2-Dichlorobutane** down the drain.[11]
- Empty containers retain product residue and vapors and can be dangerous; they must be disposed of as hazardous waste.[12][13]

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